

Synthesis and Characterization of 5-(Methylthio)Thiophene-2-Carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 5-(Methylthio)Thiophene-2-Carbaldehyde

Cat. No.: B1349795

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **5-(Methylthio)Thiophene-2-Carbaldehyde** (CAS No. 24445-35-0), a key heterocyclic building block in organic synthesis. While detailed experimental data for this specific compound is not extensively published, this document outlines the most probable and effective synthetic routes and characterization methodologies based on established chemical principles and data from closely related analogues. The guide covers common synthetic pathways, such as the Vilsmeier-Haack reaction and lithiation-formylation, detailed protocols for spectroscopic and spectrometric analysis, and expected physicochemical properties. All quantitative data is presented in structured tables, and logical workflows are visualized using diagrams to aid in experimental design and execution.

Introduction

5-(Methylthio)Thiophene-2-Carbaldehyde is an organosulfur compound featuring a thiophene ring substituted with a formyl group at the 2-position and a methylthio group at the 5-position. The electron-donating nature of the methylthio group activates the thiophene ring, making this compound a versatile intermediate for the synthesis of more complex molecules. It

serves as a valuable precursor in the development of pharmaceuticals, agrochemicals, and materials science, particularly in the creation of conductive polymers and organic semiconductors. This guide consolidates the available information and provides inferred, well-established protocols to facilitate its synthesis and thorough characterization.

Physicochemical Properties

The physical and chemical properties of **5-(Methylthio)Thiophene-2-Carbaldehyde** are summarized below. It is a low melting point solid, and its appearance can vary.

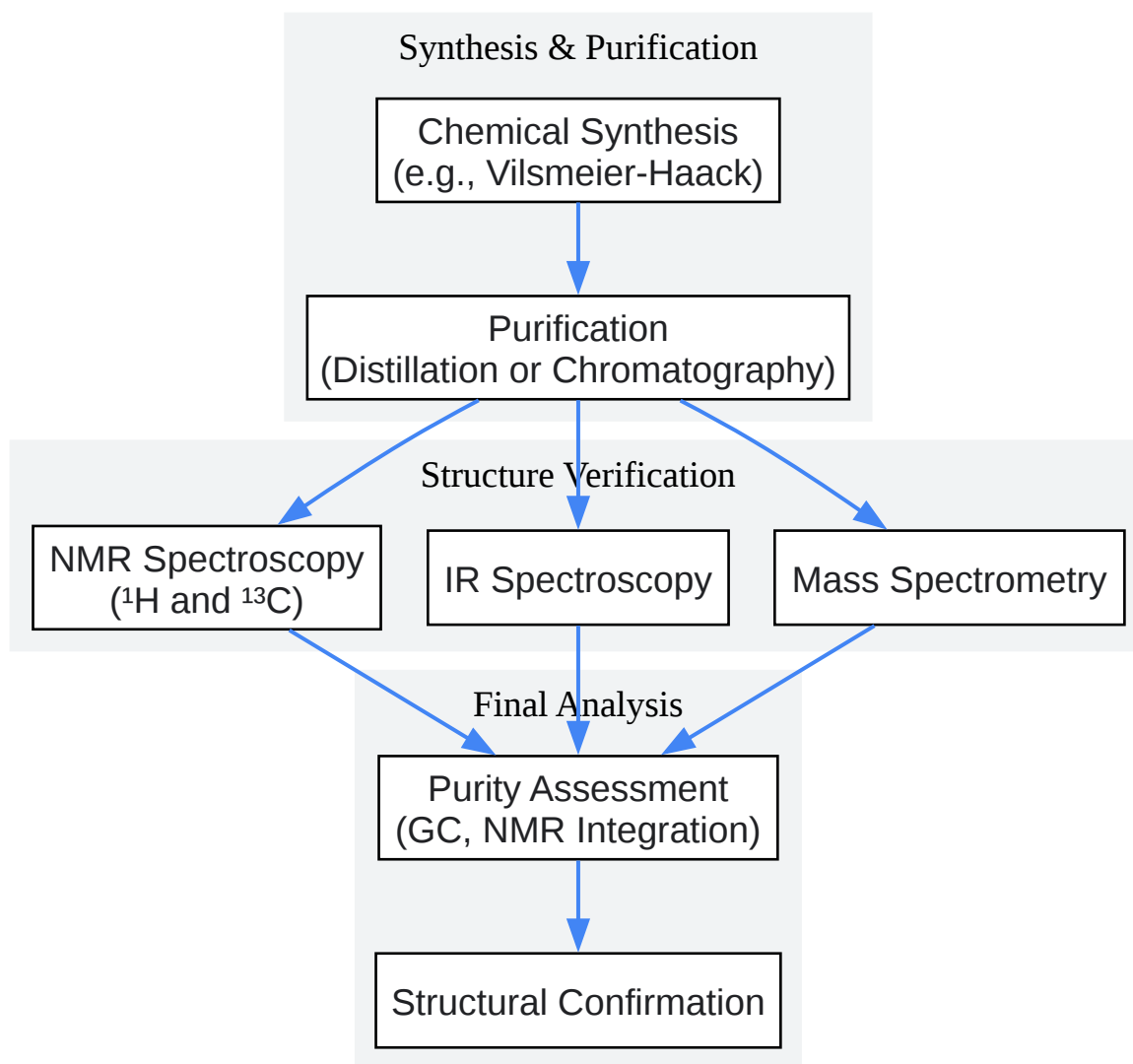
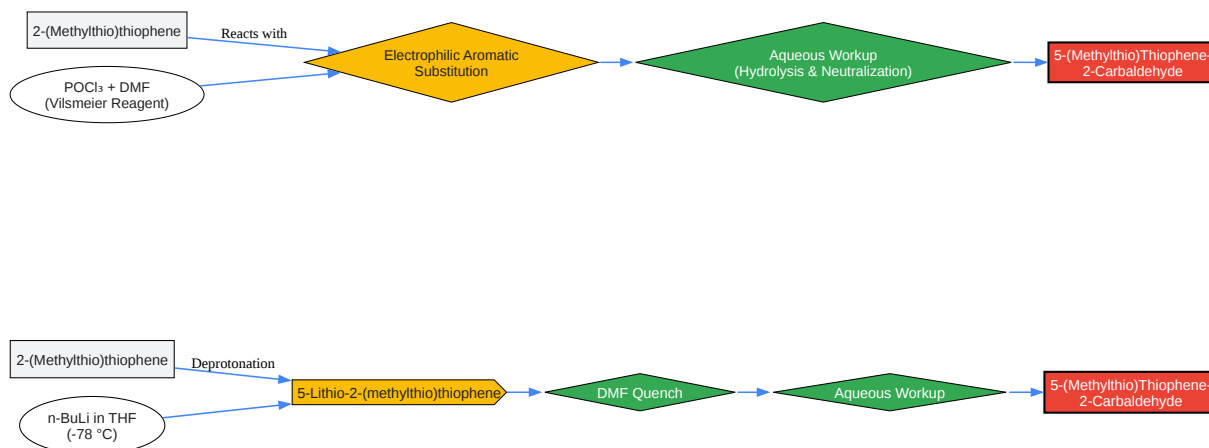
Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ OS ₂	[1]
Molecular Weight	158.24 g/mol	[1]
CAS Number	24445-35-0	[1]
Appearance	Solid; White to pale yellow or orange-green crystal, powder, or lump	[2]
Form	Solid	

Synthesis Methodologies

The introduction of a formyl group onto an electron-rich thiophene ring is typically achieved via electrophilic aromatic substitution. The starting material for these syntheses is 2-(methylthio)thiophene. Two primary, high-yielding methods are applicable for the regioselective synthesis of **5-(Methylthio)Thiophene-2-Carbaldehyde**.

Method 1: Vilsmeier-Haack Formylation

The Vilsmeier-Haack reaction is a widely used and reliable method for the formylation of electron-rich aromatic and heteroaromatic compounds.[3] The reaction employs a Vilsmeier reagent, typically formed in situ from phosphorus oxychloride (POCl₃) and a substituted amide like N,N-dimethylformamide (DMF). The methylthio group at the 2-position of the starting material directs the formylation to the vacant and electronically favored 5-position.



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- To cite this document: BenchChem. [Synthesis and Characterization of 5-(Methylthio)Thiophene-2-Carbaldehyde: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1349795#synthesis-and-characterization-of-5-methylthio-thiophene-2-carbaldehyde>]

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